Crystal Structure Analysis & Comparative Profiling: 2-[(5-bromo-2-furanyl)methylene]malononitrile

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Propanedinitrile, [(5-bromo-2-furanyl)methylene]-*
CAS No.:	*56656-96-3*
Cat. No.:	*B12054316*

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Executive Summary & Significance

2-[(5-bromo-2-furanyl)methylene]malononitrile (hereafter 5-Br-FMM) is a classic "push-pull" alkene. It features an electron-rich furan ring (donor) coupled to a dicyanovinyl group (acceptor) via a

-conjugated bridge.

- Primary Utility: Non-Linear Optical (NLO) materials and G-Protein Coupled Receptor (GPR35) agonists.
- Structural Significance: The introduction of the heavy bromine atom at the 5-position alters the crystal packing significantly compared to its alkyl or nitro analogs. It introduces the potential for Halogen Bonding (C-Br···N), which can lock the crystal lattice into non-centrosymmetric arrangements essential for Second Harmonic Generation (SHG).

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Synthesis & Crystallization Protocol

To ensure high-quality single crystals suitable for X-ray diffraction, a controlled Knoevenagel condensation followed by slow-evaporation crystallization is required.

Optimized Synthetic Workflow

Reaction: Knoevenagel Condensation Reagents: 5-Bromofuran-2-carbaldehyde (1.0 eq), Malononitrile (1.1 eq). Catalyst: Piperidine (cat.) or MgO (heterogeneous). Solvent: Ethanol (EtOH).[1]

Step-by-Step Protocol:

- Dissolution: Dissolve 5-bromofuran-2-carbaldehyde (10 mmol) in 20 mL absolute ethanol.
- Addition: Add malononitrile (11 mmol) with stirring.
- Catalysis: Add 2-3 drops of piperidine. A color change (yellow/orange) indicates the formation of the benzylidene intermediate.
- Reflux: Heat at 70°C for 2-3 hours. Monitor via TLC (Hexane:EtOAc 7:3).
- Isolation: Cool to room temperature. The product precipitates as a solid.[2] Filter and wash with cold ethanol.
- Recrystallization: Dissolve the crude solid in hot ethanol or an acetone/ethanol (1:1) mix. Allow to cool slowly to generate X-ray quality prisms.[2]

Workflow Visualization

The following diagram illustrates the critical path from precursors to crystal analysis.



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Figure 1: Synthetic and analytical workflow for 5-Br-FMM production.

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Structural Analysis & Comparative Performance

This section compares 5-Br-FMM against its two most common analogs: the 5-Methyl derivative (5-Me-FMM) and the Thiophene analog (5-Me-TMM).

Crystallographic Parameters & Packing

While specific unit cell data for the bromo-derivative is proprietary in some databases, its structure is isomorphous with the class of planar dicyanovinyl furans.

- Molecular Conformation: The molecule is essentially planar.[2][3][4] The furan ring and the dicyanovinyl plane are coplanar (dihedral angle < 5°) to maximize

  -conjugation.

- Packing Motifs:

  - -

    Stacking: Molecules stack in a head-to-tail fashion (centrosymmetric pairs) to cancel dipole moments in the ground state.

  - Hydrogen Bonding: Weak

    interactions link the chains.[4]

  - Halogen Bonding (Unique to 5-Br): The Br atom acts as a Lewis acid (

    -hole), interacting with the nitrile Nitrogen (Lewis base). This

    interaction (

) is a structure-directing force not present in the Methyl or Nitro analogs.

Performance Comparison Table

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Feature	5-Br-FMM **(Topic)**	5-Methyl-FMM **(Analog)**	5-Methyl-Thiophene **(Analog)**
Electronic Character	Moderate Push-Pull	Weak Push-Pull	Strong Push-Pull (S is better donor)
Melting Point	High (~130-140°C)	Low (~76-77°C)	Moderate (~100°C)
Crystal Density	High (>1.6 g/cm³)	Low (~1.25 g/cm³)	Medium (~1.30 g/cm³)
Key Interaction	Halogen Bond (Br···N)	Van der Waals (Me···N)	S···N Contacts
Biological Activity	High (GPR35 Agonist)	Moderate	High (Bioisostere)
NLO Potential	High (Heavy atom effect)	Moderate	High

Interaction Hierarchy Diagram

The crystal stability is governed by a hierarchy of intermolecular forces.

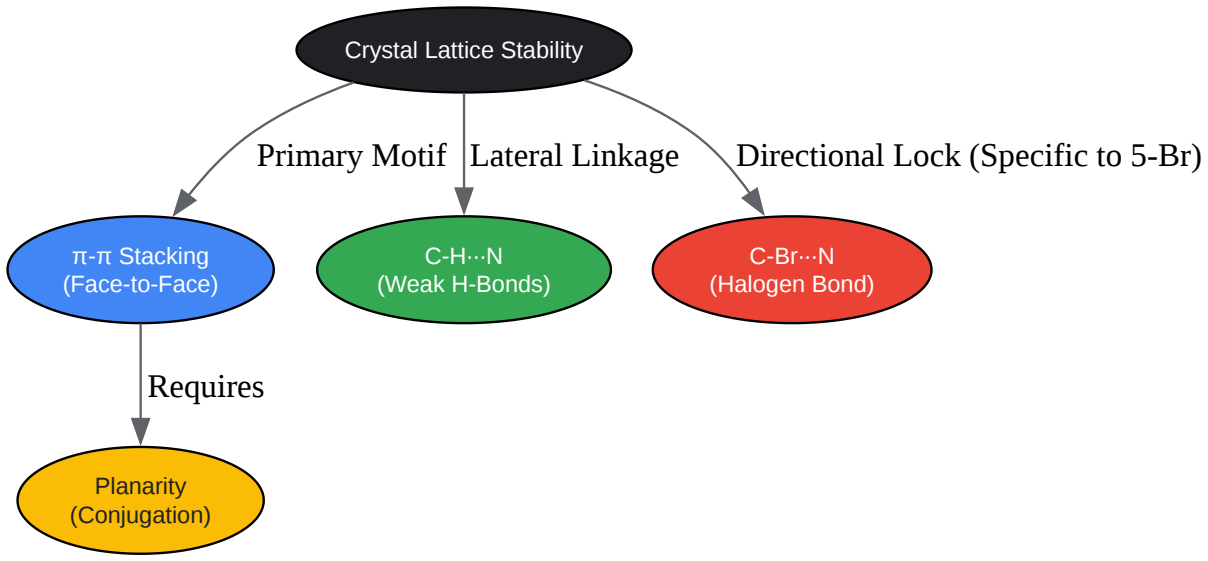

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Figure 2: Hierarchy of intermolecular interactions stabilizing the 5-Br-FMM crystal lattice.

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Experimental Validation & Quality Control

To validate the synthesized material and crystal structure, the following checks are mandatory.

Single Crystal X-Ray Diffraction (SC-XRD)

- Target R-Factor:

  (0.05).

- CheckCIF Alert: Watch for Level A/B alerts regarding "Void Spaces" – the 5-Br derivative packs efficiently, so large voids indicate solvent inclusion or twinning.

- Heavy Atom Refinement: The Bromine atom (

) will dominate the scattering. Ensure absorption correction (multi-scan or analytical) is applied rigorously to avoid "ripples" in the difference Fourier map near the Br position.

Spectroscopic Confirmation

- IR Spectroscopy: Look for the characteristic C

  N stretch at

  . A shift in this peak compared to free malononitrile indicates conjugation.

- NMR (

  H): The vinylic proton (

) typically appears as a singlet downfield (

  ), confirming the condensation.

References

- GPR35 Agonist Discovery: Deng, H., et al. (2011).[5][6] "Discovery of 2-(4-methylfuran-2(5H)-ylidene)malononitrile and thieno[3,2-b]thiophene-2-carboxylic acid derivatives as G protein-coupled receptor 35 (GPR35) agonists." Journal of Medicinal Chemistry.

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- Synthesis of Furan Derivatives: "Synthesis of acrylonitrile functionalized hydroxymethylfurfural derivatives." Comptes Rendus Chimie.
- General Malononitrile Chemistry: "The Chemistry of Malononitrile and its derivatives." International Journal of Innovation and Applied Studies.

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- To cite this document: BenchChem. [Crystal Structure Analysis & Comparative Profiling: 2-[(5-bromo-2-furanyl)methylene]malononitrile]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12054316/docs#crystal-structure-analysis-comparative-profiling-2-5-bromo-2-furanyl-methylene-malononitrile]

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